

5-Chloro-8-fluorochroman-4-one molecular weight and formula

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Compound of Interest

Compound Name: 5-Chloro-8-fluorochroman-4-one

Cat. No.: B2780607

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An In-Depth Technical Guide to 5-Chloro-8-fluorochroman-4-one

This document provides a comprehensive technical overview of **5-Chloro-8-fluorochroman-4-one**, a halogenated heterocyclic compound relevant to professionals in organic synthesis and pharmaceutical research. This guide synthesizes its core physicochemical properties, outlines standard analytical methodologies for its characterization, and details essential safety and handling protocols.

Core Physicochemical Properties

5-Chloro-8-fluorochroman-4-one is a substituted chromanone, a class of compounds recognized as important intermediates in the development of biologically active molecules.^[1] Its structure incorporates both chlorine and fluorine atoms, which can significantly influence its chemical reactivity, metabolic stability, and biological activity.

Molecular Formula & Weight

The fundamental molecular identity of this compound is captured by its chemical formula and molecular weight.

- Molecular Formula: $C_9H_6ClFO_2$ ^[1]
- Molecular Weight: 200.59 g/mol ^{[1][2]}

It is important to note that while some suppliers may list the formula as C₉H₆ClFO[2], the systematic name "chroman-4-one" necessitates the presence of two oxygen atoms, making C₉H₆ClFO₂ the correct molecular formula.

Chemical Structure

The structural arrangement of **5-Chloro-8-fluorochroman-4-one** is key to its function. The IUPAC name defines the precise placement of the chloro and fluoro substituents on the bicyclic chromanone core.

Caption: 2D structure of **5-Chloro-8-fluorochroman-4-one**.

Key Properties Summary

The following table summarizes the essential identification and physical property data for this compound.

Property	Value	Source(s)
CAS Number	1273653-86-3	[1][2]
Molecular Formula	C ₉ H ₆ ClFO ₂	[1]
Molecular Weight	200.59 g/mol	[1][2]
MDL Number	MFCD18648511	[1][2]
Boiling Point	329.3°C at 760 mmHg	[1]
Storage	Room temperature, dry and sealed	[1]

Analytical Characterization Workflow

A robust analytical workflow is critical to confirm the identity, purity, and stability of **5-Chloro-8-fluorochroman-4-one**. While compound-specific, validated protocols are proprietary or not publicly available, a standard characterization sequence can be established based on accepted principles of organic analysis.

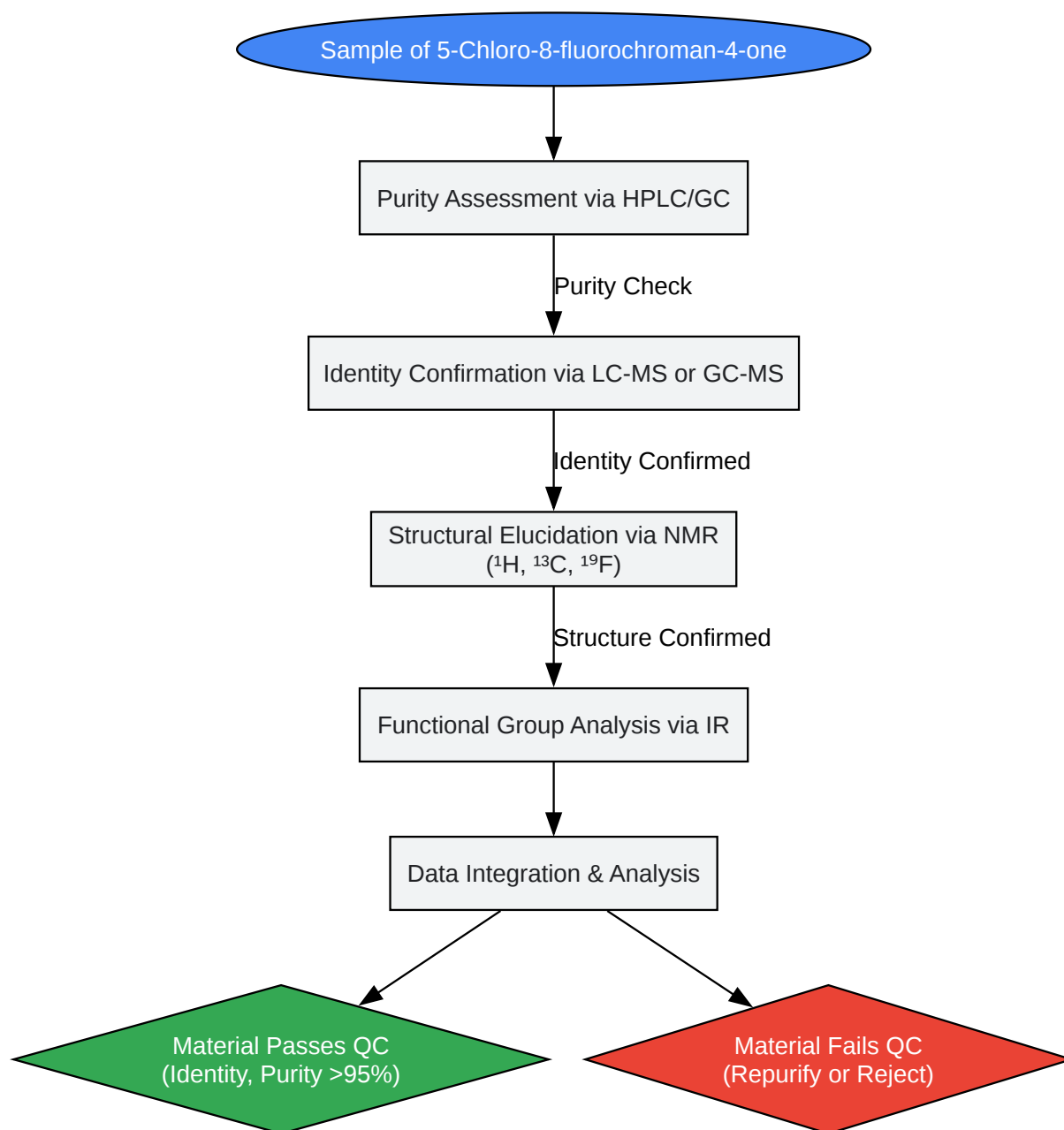
Rationale for Method Selection

The choice of analytical techniques is driven by the need for orthogonal data points that, in combination, provide an unambiguous structural and purity profile.

- **Mass Spectrometry (MS):** Provides the molecular weight of the compound and its fragmentation patterns, which aids in confirming the core structure. High-resolution mass spectrometry (HRMS) is essential for verifying the elemental composition against the expected formula, $C_9H_6ClFO_2$.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1H and ^{13}C NMR are indispensable for elucidating the carbon-hydrogen framework of the molecule. The chemical shifts, coupling constants, and integration of proton signals confirm the substitution pattern on the aromatic and pyranone rings. ^{19}F NMR would be used to confirm the presence and chemical environment of the fluorine atom.
- **Chromatography (HPLC/GC):** High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) is employed to determine the purity of the compound by separating it from any starting materials, by-products, or degradation products. Coupling these techniques with a mass spectrometer (LC-MS or GC-MS) allows for the identification of impurities.
- **Infrared (IR) Spectroscopy:** This technique identifies the functional groups present in the molecule. For **5-Chloro-8-fluorochroman-4-one**, a strong absorption band corresponding to the carbonyl ($C=O$) group of the ketone at position 4 would be a key diagnostic feature.

Generalized Analytical Workflow

The following diagram illustrates a logical workflow for the comprehensive characterization of a newly synthesized or procured batch of **5-Chloro-8-fluorochroman-4-one**.



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Caption: Standard workflow for analytical quality control.

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **5-Chloro-8-fluorochroman-4-one** is not widely available, its structural similarity to other halogenated heterocyclic compounds, such as 5-Chloro-8-hydroxyquinoline, allows for the adoption of precautionary safety measures. A substance-specific risk assessment must be conducted before handling.

Hazard Identification & Precautionary Measures

Based on analogous compounds, **5-Chloro-8-fluorochroman-4-one** should be handled as a potentially hazardous substance.

- Skin and Eye Contact: Assumed to be an irritant. May cause skin irritation and serious eye irritation.[3][4]
 - Prevention: Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), a lab coat, and safety goggles or a face shield.[4] Wash hands and any exposed skin thoroughly after handling.[3]
- Inhalation: May be harmful if inhaled and may cause respiratory irritation.[3][5]
 - Prevention: Handle only in a well-ventilated area or within a chemical fume hood to avoid breathing dust or vapors.[4]
- Ingestion: May be harmful if swallowed.[3]
 - Prevention: Do not eat, drink, or smoke when using this product.

First Aid Procedures

In the event of exposure, the following first aid measures are recommended:

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.[3][4]
- Skin Contact: Wash off immediately with plenty of soap and water. If skin irritation occurs, seek medical advice.[3]

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately.

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, well-ventilated place.[1][3]
Recommended storage is at room temperature.[1]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3] Do not allow the product to reach the sewage system.[6]

Conclusion

5-Chloro-8-fluorochroman-4-one is a specific chemical intermediate with defined physicochemical properties. While detailed application and reactivity data are not extensively published, its structure suggests utility in medicinal chemistry and materials science. Adherence to a rigorous analytical characterization workflow is essential to ensure material quality, and strict observation of safety protocols based on analogous compounds is mandatory for safe handling.

References

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